

Coupling methods for Z-Histidyl-Methionine in peptide synthesis

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Compound of Interest

Compound Name: Z-His-met-oh

Cat. No.: B1352442

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Application Note: Precision Coupling of Z-Histidyl-Methionine

Executive Summary

The synthesis of N-benzyloxycarbonyl-L-histidyl-L-methionine (Z-His-Met) presents a unique intersection of two classic peptide chemistry challenges: the high susceptibility of the Histidine imidazole ring to racemization and the sensitivity of the Methionine thioether to oxidation. While Z-protection (Cbz) is robust, the coupling step requires specific modulation to ensure optical purity (>99% L,L-isomer) and prevent catalyst poisoning in subsequent steps.

This guide details two validated protocols: a Modern High-Efficiency Method (EDC/Oxyma) and a Classic Robust Method (DCC/HOBt). It establishes critical control points for solvent degassing and base selection to mitigate side reactions.

Strategic Considerations & Mechanistic Insights

The Histidine Racemization Challenge

Histidine is the most racemization-prone amino acid during activation.^[1] The

- nitrogen of the imidazole ring can act as an intramolecular base, abstracting the
- proton from the activated species to form an enol, which destroys chirality.
- Mechanism: Proximity of the imidazole nitrogen to the activated carbonyl facilitates proton abstraction.
- Solution: Use of "racemization suppressors" (Additives) is mandatory. Oxyma Pure (ethyl 2-cyano-2-(hydroxyimino)acetate) is superior to HOBt in safety and efficacy.[\[2\]](#)
- Base Selection: Sterically hindered bases like 2,4,6-collidine (TMP) are preferred over DIEA, as they reduce proton abstraction risk.

The Methionine Oxidation & Poisoning Factor

Methionine contains a thioether (

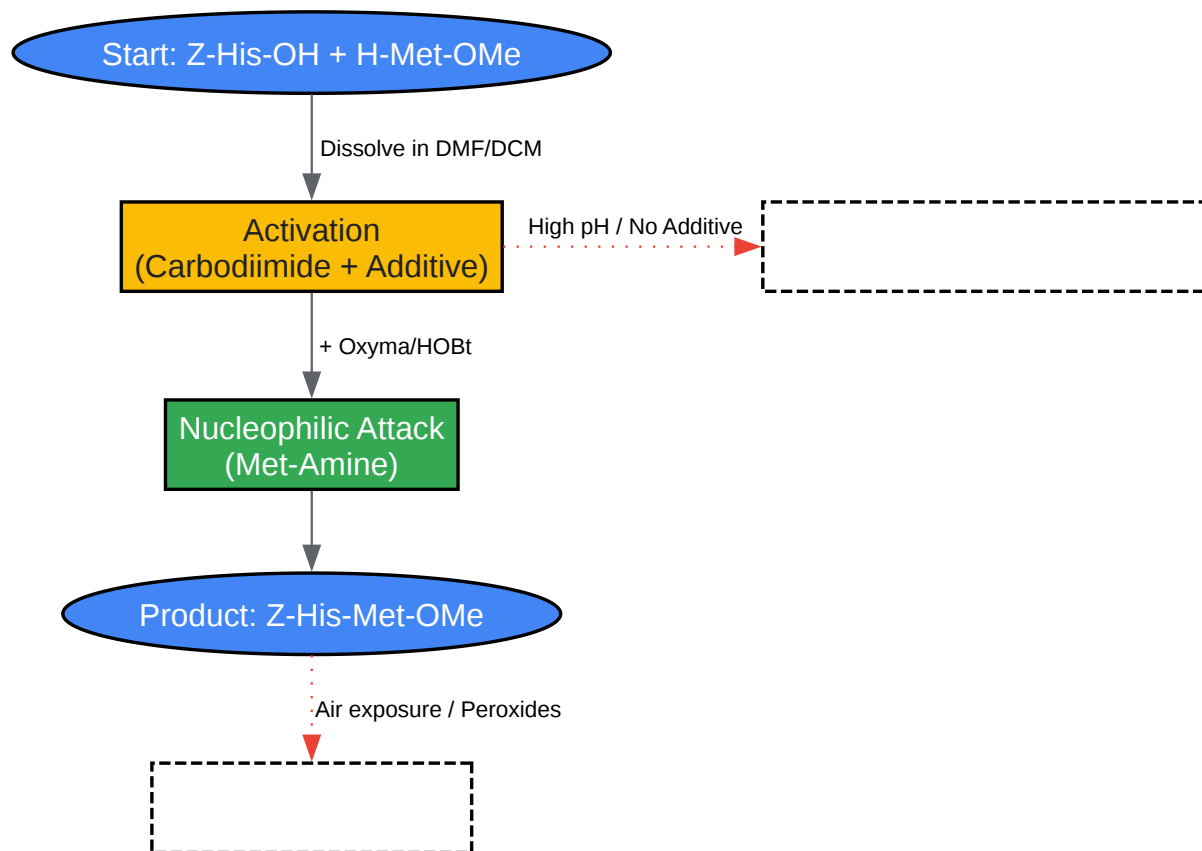
) susceptible to oxidation into sulfoxide (

).

- Synthesis Risk: Trace peroxides in solvents (THF, Dioxane) or vigorous stirring in air can induce oxidation.
- Downstream Risk: If the Z-group is later removed via hydrogenolysis (
-), the Met sulfur will poison the catalyst, halting the reaction. Therefore, Z-removal in Met-peptides often requires acidolysis (HBr/AcOH) or liquid HF, not catalytic hydrogenation.

Visualization of Reaction Pathways

The following diagram illustrates the coupling workflow and the critical racemization pathway that must be suppressed.



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Figure 1: Reaction workflow highlighting critical risk points for Histidine racemization and Methionine oxidation.

Experimental Protocols

Protocol A: Modern High-Efficiency Coupling (EDC/Oxyma)

Recommended for: High yield, minimal racemization, and easier workup (water-soluble urea byproducts).

Materials:

- Z-His-OH (1.0 equiv)

- H-Met-OMe·HCl (1.1 equiv)
- EDC[2]·HCl (1.1 equiv)
- Oxyma Pure (1.1 equiv)
- 2,4,6-Collidine (2.5 equiv)
- Solvent: DMF (Degassed, anhydrous)

Step-by-Step Procedure:

- Preparation: Dissolve Z-His-OH (10 mmol) and Oxyma Pure (11 mmol) in anhydrous DMF (30 mL). Cool to 0°C in an ice bath.
 - Why: Pre-cooling suppresses initial racemization during activation.
- Activation: Add EDC·HCl (11 mmol) to the mixture. Stir at 0°C for 5–10 minutes.
 - Observation: The solution should remain clear or turn slightly yellow.
- Amine Addition: In a separate vial, dissolve H-Met-OMe·HCl (11 mmol) in DMF (10 mL) with 2,4,6-Collidine (25 mmol). Add this solution dropwise to the activated Z-His mixture.
 - Expert Tip: Do not dump the amine; dropwise addition prevents localized "hotspots" of high pH that favor racemization.
- Reaction: Allow the mixture to stir at 0°C for 1 hour, then slowly warm to room temperature (RT) and stir for 3–12 hours. Monitor by HPLC or TLC.
- Workup:
 - Evaporate DMF under reduced pressure (high vacuum, <40°C).
 - Redissolve residue in Ethyl Acetate (EtOAc).
 - Wash 1: 5% Citric Acid or KHSO₄ (removes unreacted amine/imidazole).
 - Wash 2: Saturated NaHCO₃ (removes unreacted acid/Oxyma).

- Wash 3: Brine (drying).
- Critical: Perform washes quickly to minimize Met exposure to aqueous oxidants.
- Isolation: Dry organic layer over

, filter, and concentrate.

Protocol B: Classic Robust Coupling (DCC/HOBt)

Recommended for: Large-scale batches where reagent cost is a factor, or if EDC is unavailable.

Materials:

- Z-His-OH (1.0 equiv)
- H-Met-OMe·HCl (1.1 equiv)
- DCC (N,N'-Dicyclohexylcarbodiimide) (1.1 equiv)
- HOBt (anhydrous or monohydrate) (1.1 equiv)
- NMM (N-Methylmorpholine) (1.1 equiv for neutralization)

Step-by-Step Procedure:

- Activation: Dissolve Z-His-OH and HOBt in DCM/DMF (4:1 ratio). Cool to 0°C.
- Coupling Agent: Add DCC (1.1 equiv) dissolved in a minimal amount of DCM. Stir for 15 minutes at 0°C.
 - Note: A white precipitate (DCU) will begin to form.
- Amine Addition: Add H-Met-OMe·HCl and NMM.[\[3\]](#)
- Reaction: Stir at 0°C for 1 hour, then RT overnight.
- Filtration: Filter off the insoluble DCU urea byproduct before extraction.

- Workup: Follow the same Ethyl Acetate extraction protocol as Protocol A.

Quantitative Comparison of Reagents

Feature	EDC / Oxyma (Protocol A)	DCC / HOBt (Protocol B)
Racemization Risk	Lowest (< 0.5% DL-isomer)	Low (< 2% DL-isomer)
Byproduct Removal	Urea is water-soluble (Easy wash)	Urea is insoluble (Requires filtration)
Safety	Oxyma is non-explosive	HOBt can be explosive if dry
Met Compatibility	Excellent (Mild conditions)	Good (Requires careful filtration)

Quality Control & Troubleshooting

Analytical Markers

- HPLC: Use a C18 column with a gradient of Water/Acetonitrile (0.1% TFA).^[4]
 - Target: Z-His-Met-OMe (Sharp single peak).
 - Impurity: Z-D-His-L-Met-OMe (Diastereomer) typically elutes slightly earlier or later depending on the gradient.
- MS (ESI): Verify Mass
 - . Check for mass units (Met-Sulfoxide).

Troubleshooting Table

Observation	Root Cause	Corrective Action
Double Peaks in HPLC	Racemization of Histidine	Lower coupling temp to -5°C; Switch base to Collidine; Ensure Oxyma is fresh.
Mass +16 Observed	Methionine Oxidation	Degas all solvents with Nitrogen; Add 1% DMS (Dimethylsulfide) to workup buffers.
Low Yield	Incomplete Activation	Check purity of Z-His-OH; Ensure HCl salt of Met is fully neutralized.
Slow Filtration (Protocol B)	DCU clogging	Cool mixture to -20°C before filtering to precipitate maximum DCU; Use Celite pad.

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